Introduction: The Calixarene Scaffold in Modern Research

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Compound of Interest

Compound Name:	*1-Methoxycalix[6]arene*
CAS No.:	*106750-73-6*
Cat. No.:	*B017606*

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Calix[n]arenes are a class of macrocyclic oligomers formed from the condensation of phenols and formaldehyde.[2][3][4] These molecules are characterized by a unique, cup-shaped three-dimensional architecture, featuring a hydrophobic cavity (the "upper rim") and a functionalizable hydrophilic base (the "lower rim").[5][6] This distinct geometry makes them exceptional molecular platforms or scaffolds in supramolecular chemistry.[5] The ability to selectively modify both the upper and lower rims allows for the precise tuning of their chemical and physical properties.[7]

Among their myriad applications, functionalized calixarenes are emerging as powerful tools in the biomedical and pharmaceutical fields. They have been extensively explored for roles in molecular recognition, drug delivery, and as therapeutic agents themselves.[1][2][5][8] Specifically, calixarene derivatives have shown promise as anticancer and antibacterial drugs.[2][7][9] The functionalization of the lower rim's hydroxyl groups is a key strategy for modulating solubility, creating binding sites, and attaching other molecular entities. This guide focuses on a fundamental lower-rim modification: the synthesis and characterization of 1-methoxycalix[1]arene, a foundational building block for more complex supramolecular systems.

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Part 1: Synthesis of 1-Methoxycalix[1]arene

The synthesis of mono-O-alkylated calixarenes requires a strategic approach to achieve selectivity. The four hydroxyl groups on the lower rim of a calix[1]arene are held in a rigid, cone-like conformation by a strong network of intramolecular hydrogen bonds.[7] This arrangement influences the acidity (pKa) of the individual hydroxyl groups, a factor that can be exploited for selective functionalization.

The core principle behind the synthesis of 1-methoxycalix[1]arene is a nucleophilic substitution reaction (Williamson ether synthesis). This involves the selective deprotonation of a single phenolic hydroxyl group to form a phenoxide, which then acts as a nucleophile to attack a methylating agent.

Causality Behind Experimental Choices

- Choice of Calixarene Precursor: The synthesis typically starts with a readily available parent calixarene, such as p-tert-butylcalix[1]arene. The bulky tert-butyl groups on the upper rim enhance solubility in common organic solvents and lock the molecule into the desired "cone" conformation.

- Stoichiometric Control: Achieving mono-substitution is the primary challenge. The key is the precise control of stoichiometry. By using one molar equivalent of a strong base relative to the calixarene, we can selectively deprotonate a single hydroxyl group. The kinetic product is favored, as the first deprotonation is typically the fastest.

- Choice of Base: A strong, non-nucleophilic base is required to effectively deprotonate the phenol. Sodium hydride (NaH) is a common choice. It irreversibly deprotonates the phenol, forming sodium phenoxide and hydrogen gas, which drives the reaction forward. The use of a strong base ensures that the reaction proceeds efficiently at low temperatures, which helps to minimize side reactions like di- or tri-alkylation.

- Choice of Methylating Agent: Methyl iodide (CH_3I) is an excellent electrophile for this reaction. It is highly reactive, and the iodide ion is a good leaving group.

- Reaction Conditions: The reaction is typically carried out in an anhydrous polar aprotic solvent, such as tetrahydrofuran (THF) or dimethylformamide (DMF), under an inert

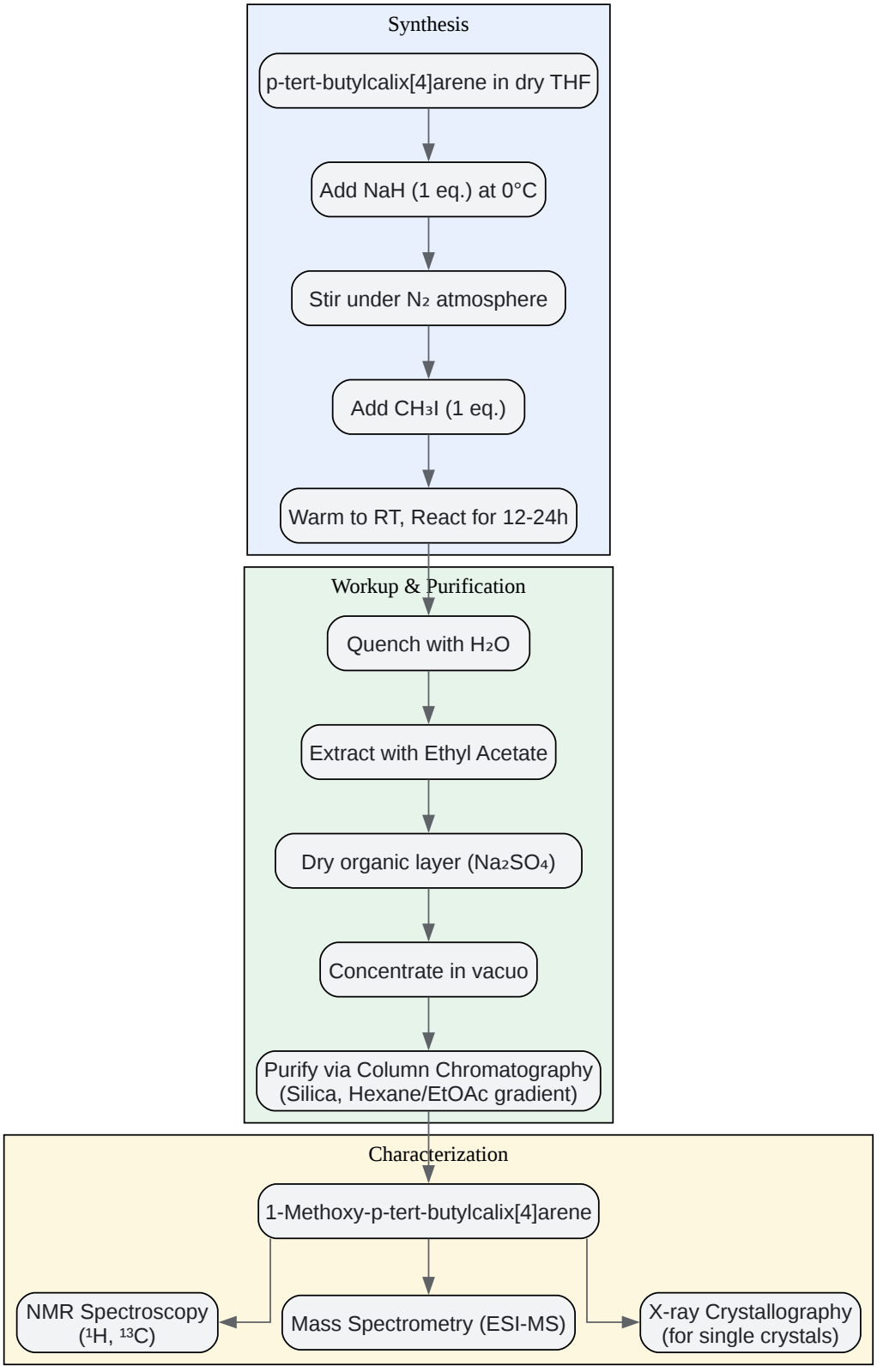
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atmosphere (e.g., nitrogen or argon). This prevents the base from reacting with atmospheric moisture and ensures the stability of the reactive phenoxide intermediate.

Experimental Workflow: A Visual Guide

The following diagram outlines the logical flow of the synthesis, purification, and characterization process.

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Sources

- 1. dovepress.com [dovepress.com]
- 2. mdpi.com [mdpi.com]
- 3. The synthesis and characterization of giant Calixarenes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis of Monothiacalix[4]arene Using the Fragment Condensation Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Biological applications of functionalized calixarenes - Chemical Society Reviews (RSC Publishing) DOI:10.1039/C2CS35233H [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. Functionalized Calixarenes as Promising Antibacterial Drugs to Face Antimicrobial Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Applications of calixarenes in cancer chemotherapy: facts and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. BJOC - Synthesis and characterization of a isothiouronium-calix[4]arene derivative: self-assembly and anticancer activity [beilstein-journals.org]
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